Technical Support Center: Refining Purification Techniques for 8-Methoxy Entecavir

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Compound of Interest	
Compound Name:	*8-Methoxy Entecavir*
CAS No.:	*2349444-69-3*
Cat. No.:	*B1487211*

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Welcome to the Advanced Chromatography & API Purification Support Center. As a Senior Application Scientist, I have designed this guide to address the complex challenges researchers and drug development professionals face when isolating or removing **8-Methoxy Entecavir** (CAS No. 2349444-69-3).

Also known as Entecavir EP Impurity E[1], this compound is a critical related substance monitored during the synthesis of the antiviral drug Entecavir[2]. Because it shares the core purine structure of the active pharmaceutical ingredient (API), its separation requires precise thermodynamic and chromatographic control.

Troubleshooting Guides & FAQs

Q1: Why does **8-Methoxy Entecavir** frequently co-elute with the Entecavir API during reverse-phase HPLC, and how can I resolve this?

The Causality: **8-Methoxy Entecavir** differs from the parent API only by the addition of a methoxy group at the C8 position of the guanine ring. This minor structural variation results in

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highly similar hydrophobicity and pKa values. In standard unbuffered or weakly buffered aqueous/organic mobile phases, the basic nitrogen atoms on the purine ring undergo partial and dynamic ionization. This leads to peak broadening, tailing, and inevitable co-elution.

The Solution: Implement a strict ion-pairing strategy. Using 0.1% Trifluoroacetic acid (TFA) in both the aqueous and acetonitrile mobile phases completely suppresses the ionization of the purine nitrogens[3]. This forces the molecules into a single, un-ionized state, sharpening the peaks and allowing the stationary phase to exploit the slight lipophilic difference imparted by the methoxy group to achieve baseline separation.

Q2: What is the recommended step-by-step methodology for the preparative isolation of **8-Methoxy Entecavir** from crude synthesis mixtures?

When your objective is to isolate **8-Methoxy Entecavir** as a high-purity reference standard, resin-based adsorption is insufficient. Follow this self-validating preparative HPLC protocol:

Step-by-Step Methodology:

- Sample Preparation: Dissolve the crude mixture in Methanol:Water (50:50 v/v) to a concentration of 10 mg/mL. Sonicate for 15 minutes to ensure complete dissolution, as entecavir derivatives are practically insoluble in pure water[4]. Filter through a 0.45 µm PTFE syringe filter.
- Column Selection: Utilize an end-capped octadecylsilyl silica gel (C18) preparative column (e.g., 250 mm × 21.2 mm, 5 µm particle size). End-capping is critical to prevent secondary interactions between the purine ring and residual surface silanols.
- Mobile Phase Setup:
  - Phase A: 0.1% (v/v) TFA in highly purified water.
  - Phase B: 0.1% (v/v) TFA in Acetonitrile[3].
- Gradient Elution: Run a linear gradient starting at 5% B, ramping to 23% B over 50 minutes at a flow rate of 20 mL/min.

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- Detection & Collection: Monitor UV absorbance at 254 nm. **8-Methoxy Entecavir** will elute shortly after the main Entecavir peak.
- Self-Validation Check: Before pooling fractions, inject an aliquot of the first and last collected tubes onto an analytical HPLC system. Only pool fractions demonstrating >98.0% purity. This ensures the process inherently verifies its own success before moving to the final step.
- Lyophilization: Freeze-dry the pooled fractions immediately to prevent acid-catalyzed degradation from the residual TFA.

Q3: How can I transition from chromatographic purification to crystallization for the large-scale removal of 8-Methoxy Entecavir?

The Causality: Resin-based chromatography is highly effective for analytical separation but is economically unviable for industrial API production due to massive solvent consumption, limited column loading capacity, and extended distillation times[5]. Crystallization exploits the differential solubility of Entecavir and its methoxy impurity in specific solvent matrices, creating a scalable, self-purifying thermodynamic system.

Step-by-Step Methodology (Anti-Solvent Crystallization):

- Dissolution: Suspend the crude Entecavir (containing the 8-Methoxy impurity) in Dimethyl Sulfoxide (DMSO) at a ratio of 1:5 (w/v). Heat to 60°C under gentle agitation until complete dissolution is achieved[5].
- Anti-Solvent Addition: Slowly add purified water (the anti-solvent) at a ratio of 1:15 (w/v) dropwise over 60 minutes while strictly maintaining the temperature at 60°C.
- Supersaturation & Nucleation: Cool the reactor linearly from 60°C to 5°C over a 4-hour period. The Entecavir monohydrate will selectively nucleate and crystallize.
- Isolation: Filter the resulting slurry. The **8-Methoxy Entecavir** impurity, having higher solubility in the DMSO/Water matrix, remains dissolved in the mother liquor.

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- Self-Validation Check: Analyze the mother liquor via HPLC post-filtration. A successful crystallization is validated when the mother liquor shows a disproportionately high concentration of **8-Methoxy Entecavir** relative to the API, confirming the thermodynamic rejection of the impurity from the crystal lattice.

- Washing: Wash the filter cake twice with ice-cold water to displace residual DMSO and dry under vacuum at 45°C.

Q4: What quantitative system suitability criteria must be met to validate the separation of these related substances?

To ensure the trustworthiness of your analytical method, verify your system against the USP Entecavir System Suitability Mixture (which contains entecavir, entecavir 1-epimer, 8-hydroxy entecavir, and **8-methoxy entecavir**)[2]. Your chromatographic system must meet the parameters outlined in the table below.

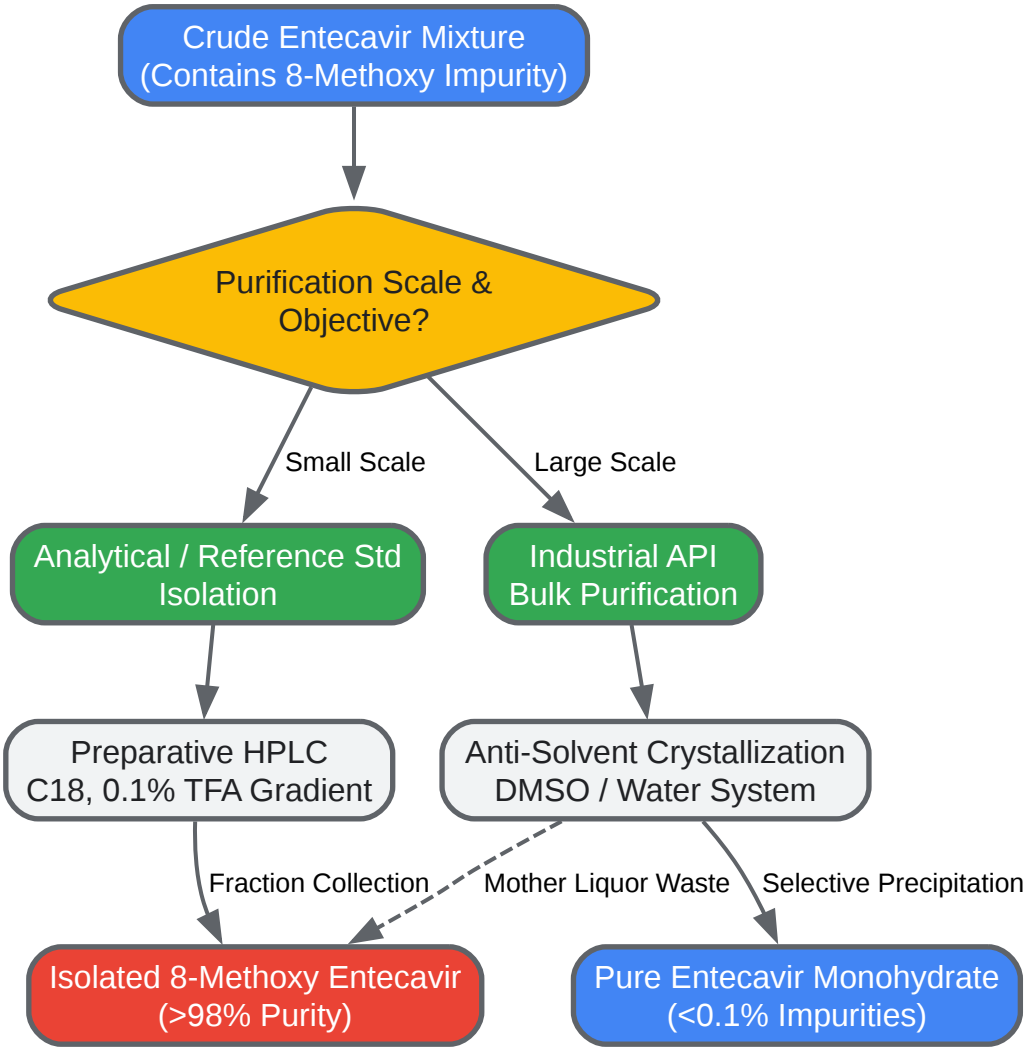
Quantitative Data: System Suitability for Entecavir Separation

Component	Relative Retention Time (RRT)	Resolution (Rs)	Tailing Factor	Pharmacopeial Limit
Entecavir 1-epimer	~0.90	N/A	-	≤ 0.10%
Entecavir (API)	1.00	≥ 3.5(from epimer)	0.8 – 1.5	98.0% – 102.0%
8-Hydroxy Entecavir	~1.10	≥ 2.0 (from API)	-	≤ 0.10%
8-Methoxy Entecavir	~1.15	≥ 1.5(from 8-OH)	-	≤ 0.10%

Purification Decision Workflow

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Below is the logical framework for determining the appropriate purification technique based on your operational scale and end goals.



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Workflow for separating **8-Methoxy Entecavir** based on purification scale and objective.

References

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2.[5] Title: KR101462850B1 - Process for the preparation of highly pure entecavir monohydrate - Google Patents Source: google.com URL:

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3.[2] Title: Entecavir System Suitability Mixture (15 mg) - USP Store Source: usp.org URL:

4.[3] Title: Entecavir USP 2025 Source: trungtamthuoc.com URL:

5.[4] Title: European Pharmacopoeia 10 Edição 2019 | PDF | Solubility | Chromatography - Scribd Source: scribd.com URL:

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